

# troubleshooting uneven collodion film formation on TEM grids

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## Technical Support Center: Collodion Support Films for TEM

This guide provides troubleshooting advice and frequently asked questions (FAQs) for common issues encountered during the preparation of **collodion** support films for Transmission Electron Microscopy (TEM) grids.

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## Frequently Asked Questions (FAQs)

- 1. What is the ideal appearance of a **collodion** film on the water surface? A good **collodion** film should appear as a uniform, even grey to dark grey layer when viewed by reflected light.[1] If the film appears yellowish, iridescent, or has visible uneven patches, it is likely too thick and not suitable for use.[1]
- 2. What concentration of **collodion** should I use? A commonly used concentration is 2% **collodion** dissolved in amyl acetate.[1][2] This concentration typically yields a film of



appropriate thickness for many TEM applications.

- 3. How can I control the thickness of the **collodion** film? The thickness of the film is primarily controlled by the concentration of the **collodion** solution.[1] To create a thicker film, you can add one or two more drops of the **collodion** solution to the water surface after the initial drop has spread and dried.[1][2] Conversely, to achieve a thinner film, you can dilute the **collodion** solution with more amyl acetate.
- 4. Why is a vibration-free environment important? Vibrations can disrupt the spreading of the **collodion** drop on the water surface, leading to an uneven film with variations in thickness.[1] [2] It is crucial to perform the film casting on a stable, vibration-dampened surface.
- 5. Should I use the shiny or dull side of the TEM grid to pick up the film? For casting films, the smooth or shiny side of the grid should be used to pick up the **collodion** film.[3] The film will adhere better to this surface. The dull side is typically used when picking up sections directly.[3]

### **Troubleshooting Guide**

This section addresses specific problems that can occur during **collodion** film preparation.

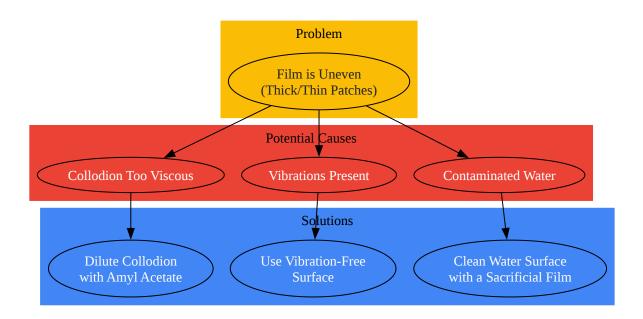
## Issue 1: The collodion film is uneven, with thick and thin patches.

This is a common issue that can arise from several factors related to the **collodion** solution and the casting environment.

- Cause 1: Collodion solution is too thick or viscous.
  - Solution: Dilute the **collodion** solution by adding more solvent (amyl acetate) to achieve a smoother, more uniform flow.[4]
- Cause 2: Vibrations during film spreading.
  - Solution: Ensure the procedure is performed on a vibration-free table or in a designated quiet area to allow the film to spread evenly.[1][2]
- Cause 3: Contaminated water surface.



 Solution: "Clean" the water surface by dropping one or two drops of collodion and removing the resulting film with tweezers before casting the final film. This will remove dust and other floating contaminants.[1][2]



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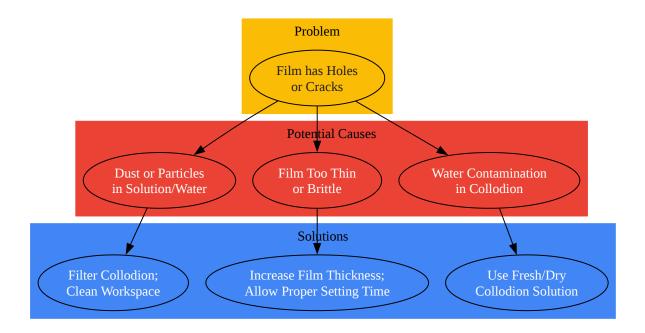
### Issue 2: The film has small holes or cracks.

Holes and cracks compromise the integrity of the support film, making it unsuitable for supporting specimens.

- Cause 1: Undissolved particles or dust.
  - Solution: Filter the collodion solution before use. Ensure the water surface and the general working area are clean and free of dust.[4]
- Cause 2: Film is too thin or brittle.



- Solution: Use a slightly higher concentration of collodion or add another drop to increase the film thickness. Ensure the film has properly set before attempting to pick it up with grids. A film that is too dry can crack.[4]
- Cause 3: Water absorbed by the **collodion** solution.
  - Solution: If the collodion solution is old or has been exposed to humid air, it may absorb
    water, leading to imperfections. Use fresh collodion solution or store it in a desiccator.



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## Issue 3: The film appears wrinkled after being picked up by the grid.

Wrinkles can form during the drying process or if the film is not handled correctly when being transferred from the water surface to the grid.

Cause 1: Film not fully spread or hydrated before pickup.



- Solution: Allow the film to fully expand on the water surface. When the film hydrates, it
  may expand and then relax; picking it up before it has stabilized can cause wrinkles.
- Cause 2: Improper technique for picking up the film.
  - Solution: Lower the grids onto the film gently and evenly. When picking up the grids with filter paper or a glass slide, do so at a smooth, consistent angle to avoid bunching the film.
     [1]
- Cause 3: Uneven drying.
  - Solution: Place the grids on filter paper in a covered petri dish to allow for slow, even drying in a dust-free environment.[1]

#### **Data Presentation**

While precise quantitative data for **collodion** film thickness based on concentration is highly dependent on specific lab conditions (e.g., temperature, humidity, exact formulation), the following table summarizes the expected qualitative relationships.

Parameter Change	Expected Effect on Film	Common Observations
Increase Collodion Concentration	Thicker Film	Film appears more yellow/gold; may be more robust but has lower electron transparency.
Decrease Collodion Concentration	Thinner Film	Film appears silver/grey; more fragile but has higher electron transparency.
Increase Spreading Time	Thinner, More Even Film	Assumes a clean, vibration-free water surface.
High Humidity	Potential for Holes/Defects	Water can be absorbed by the solvent, interfering with uniform film formation.
Presence of Vibrations	Uneven Film Thickness	Results in visible ridges or a mottled appearance.[4]



## Experimental Protocol: Preparation of Collodion Film

This protocol outlines the standard "drop on water" method for creating **collodion** support films.

#### **Materials:**

- 2% Collodion in amyl acetate solution
- TEM grids (e.g., 200-400 mesh copper)
- Large glass dish or crystallization dish
- · Distilled or deionized water
- Fine-tipped tweezers
- · Pipette or glass rod
- · Filter paper
- Petri dish for drying

### Methodology:

- Workstation Preparation:
  - Select a stable, vibration-free work surface.
  - Fill the glass dish with clean, distilled water to create a large surface area.
- Cleaning the Water Surface:
  - Using a pipette, place a single drop of the 2% collodion solution onto the center of the water surface.[1][2]
  - Allow the drop to spread and form a film. This first film will trap any dust or impurities on the water's surface.

### Troubleshooting & Optimization





 Once the film has solidified (it will appear dull), use tweezers to carefully remove and discard it. Repeat this step if necessary to ensure a pristine surface.[1][2]

#### Casting the Support Film:

- Place a fresh drop of the 2% **collodion** solution onto the center of the clean water surface.
- Allow the film to spread out completely and for the solvent to evaporate. The film is ready
  when its surface appears uniformly grey and solid.[1]

#### · Placing the Grids:

 Carefully place TEM grids onto the floating collodion film, shiny side down.[1][3] Arrange them in an orderly fashion, ensuring they do not touch.

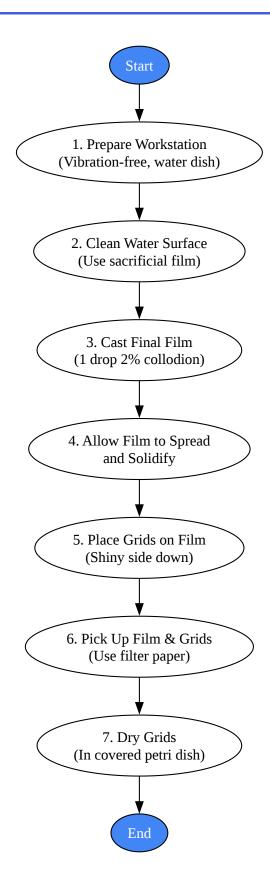
#### Picking Up the Grids:

- Take a piece of filter paper (or a clean glass slide) that is larger than the area covered by the grids.
- Carefully lower the filter paper onto the grids and film from one edge. The paper will wick water and adhere to the film and grids.
- Gently lift the filter paper, which will now have the grids and the attached collodion film on its underside.

#### Drying:

- Place the filter paper, grid-side up, into a clean, covered petri dish.
- Allow the grids to dry completely in a dust-free environment before use.[1][2]





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